

molecular weight and formula of 3-(Chloromethyl)-3-ethylhexane

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Compound of Interest

Compound Name: 3-(Chloromethyl)-3-ethylhexane

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An In-depth Technical Guide to 3-(Chloromethyl)-3-ethylhexane

This guide provides a comprehensive technical overview of **3-(Chloromethyl)-3-ethylhexane**, a halogenated alkane of interest to researchers in organic synthesis and medicinal chemistry. Due to the specificity of this compound, this document emphasizes the foundational principles and methodologies for its characterization, synthesis, and potential application, drawing upon established knowledge of similar alkyl halides.

Compound Identification and Physicochemical Properties

Molecular Structure and Formula

3-(Chloromethyl)-3-ethylhexane is a saturated, branched-chain alkyl chloride. The structure consists of a six-carbon hexane backbone with both an ethyl group and a chloromethyl group substituted at the third carbon position.

Based on this structure, the molecular formula is determined to be C₉H₁₉Cl.

The IUPAC name is derived by identifying the longest carbon chain (six carbons, hence "hexane") and naming the substituents at position 3 alphabetically ("chloromethyl" before "ethyl").

Molecular Structure Visualization

The connectivity of **3-(Chloromethyl)-3-ethylhexane** can be represented as follows:

Caption: 2D structure of **3-(Chloromethyl)-3-ethylhexane**.

Physicochemical Data

The molecular weight and other key physicochemical properties are crucial for experimental design, influencing factors like reactivity, solubility, and analytical behavior. While experimental data for this specific isomer is not readily available, its properties can be reliably calculated based on its molecular formula and structure.

Property	Value	Source
Molecular Formula	C ₉ H ₁₉ Cl	Calculated
Molecular Weight	162.70 g/mol	Calculated[1]
Monoisotopic Mass	162.11753 Da	Calculated[1]
Calculated LogP	~4.4	Computed[1]
Classification	Primary Alkyl Halide	Structural Analysis

Note: LogP (octanol-water partition coefficient) is a measure of lipophilicity. The high calculated value suggests poor water solubility and preference for nonpolar environments, a common feature of halogenated hydrocarbons.[2]

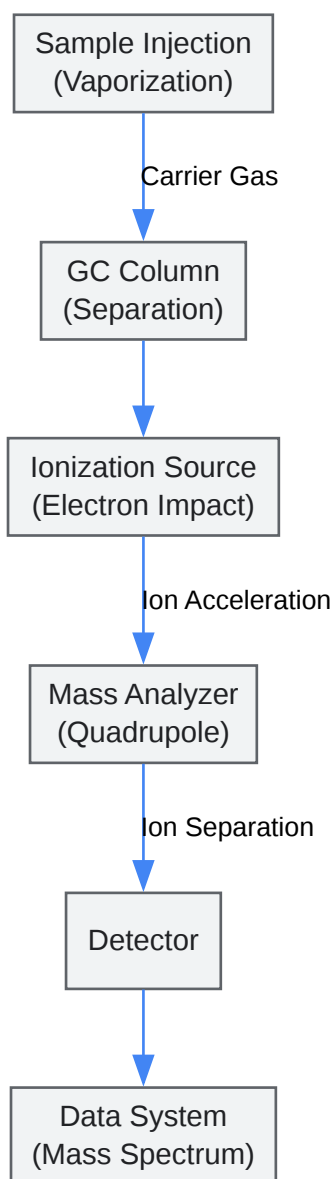
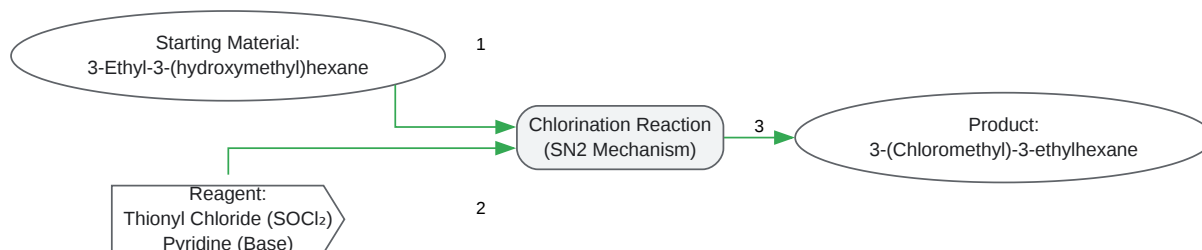
Synthesis and Reactivity

Proposed Synthetic Pathway

A logical and common route to primary alkyl chlorides is the substitution reaction of the corresponding primary alcohol.[3][4] Therefore, a plausible synthesis for **3-(Chloromethyl)-3-ethylhexane** starts from the precursor alcohol, 3-ethyl-3-(hydroxymethyl)hexane.

The conversion of the primary alcohol to the primary alkyl chloride can be achieved using several standard reagents, with thionyl chloride (SOCl_2) in the presence of a base like pyridine being a classic and effective method. This reaction proceeds through an $\text{S}_\text{N}2$ mechanism, which is typical for primary alcohols.^[5]^[6]

Synthetic Workflow Diagram



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